

# Personal protective equipment for handling 1,1,3,3-Propanetetracarbonitrile

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## Compound of Interest

Compound Name: 1,1,3,3-Propanetetracarbonitrile

Cat. No.: B1346686

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## Essential Safety and Handling Guide for 1,1,3,3-Propanetetracarbonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,1,3,3-Propanetetracarbonitrile** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

### Hazard Summary

**1,1,3,3-Propanetetracarbonitrile** is a hazardous chemical with the following classifications<sup>[1]</sup>:

- Acute Toxicity, Oral (Category 2): Fatal if swallowed.<sup>[1]</sup>
- Acute Toxicity, Dermal (Category 3): Toxic in contact with skin.<sup>[1]</sup>
- Acute Toxicity, Inhalation (Category 3): Toxic if inhaled.<sup>[1][2]</sup>
- Skin Irritation (Category 2): Causes skin irritation.<sup>[1]</sup>
- Eye Irritation (Category 2): Causes serious eye irritation.<sup>[1]</sup>
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.<sup>[2]</sup>

Due to the lack of available occupational exposure limit data, all handling should be performed with the utmost caution, assuming high toxicity.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **1,1,3,3-Propanetetracarbonitrile**. The following table outlines the required PPE.

PPE Category	Item	Standard/Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) <sup>[2]</sup>
Skin Protection	Chemical-resistant gloves	Inspected prior to use and compliant with EU Directive 89/686/EEC and EN 374 <sup>[2]</sup>
Fire/flame resistant and impervious clothing	To cover the entire body <sup>[2]</sup>	
Respiratory Protection	Full-face respirator	Required if exposure limits are exceeded or if irritation or other symptoms are experienced <sup>[2]</sup>

## Operational Plan: Step-by-Step Handling Procedure

- Ventilation: Always handle **1,1,3,3-Propanetetracarbonitrile** in a well-ventilated area or a chemical fume hood.<sup>[2]</sup>
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible.
- Avoid Ignition Sources: Keep the chemical away from heat, sparks, and open flames.<sup>[3]</sup>
- Donning PPE: Before handling, put on all required PPE as specified in the table above.
- Avoiding Dust Formation: Handle the solid material carefully to avoid generating dust.<sup>[2]</sup>

- Preventing Contact: Avoid all contact with skin and eyes.[2] Do not breathe dust, fumes, gas, mist, vapors, or spray.[2]
- Hygiene Practices: Do not eat, drink, or smoke when using this product.[2] Wash hands and any exposed skin thoroughly after handling.[2]
- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2]
- Skin Contact: Take off immediately all contaminated clothing and wash it before reuse.[2] Wash the affected skin area with plenty of water.[2] Get emergency medical help immediately.[2]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[2] If you feel unwell, get medical help.[2]
- Ingestion: If swallowed, get emergency medical help immediately.[2] Rinse mouth.[2]
- Spill Containment: In case of a spill, evacuate personnel to a safe area.[2] Prevent further leakage if it is safe to do so.[2] Collect the spillage using appropriate tools and place it in a suitable, closed container for disposal.[2] Do not let the chemical enter drains.[2]

## Disposal Plan

- Waste Collection: Collect all waste material, including contaminated PPE and cleaning materials, in a suitable and closed container labeled for hazardous waste.[2]
- Disposal Regulations: Dispose of the contents and the container at an approved waste disposal plant in accordance with all applicable local, regional, and national laws and regulations.[2][4] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and ensuring complete and accurate classification.[4]

## Workflow for Safe Handling of 1,1,3,3-Propanetetracarbonitrile



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Caption: Workflow for the safe handling of **1,1,3,3-Propanetetracarbonitrile**.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)